

Application Notes and Protocols: Triacontyl Hexacosanoate in Material Science

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Compound of Interest

Compound Name: *Triacontyl hexacosanoate*

Cat. No.: *B081258*

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Introduction

Triacontyl hexacosanoate (C₅₆H₁₁₂O₂) is a long-chain saturated wax ester, a class of compounds known for their chemical inertness, hydrophobicity, and lubricity. While specific industrial applications of pure **triacontyl hexacosanoate** are not widely documented, its properties are analogous to other high molecular weight wax esters found in natural waxes like carnauba and beeswax.^{[1][2]} These waxes have established uses in material science.^[1] Therefore, the application of **triacontyl hexacosanoate** can be extrapolated to areas such as specialty coatings, advanced lubricants, and polymer modification. These notes provide an overview of its potential applications, supported by detailed experimental protocols for its characterization and use.

Physicochemical Properties

A comprehensive understanding of the physical and chemical properties of **triacontyl hexacosanoate** is fundamental to its application in material science.

Property	Value	Reference
Molecular Formula	C56H112O2	[3][4]
Molecular Weight	817.49 g/mol	[3][4]
Melting Point	85-86 °C	[3][4]
Boiling Point	732 °C at 760 mmHg	[4]
Density	0.854 g/cm ³	[4]
Appearance	White to off-white waxy solid	Inferred from similar compounds
Solubility	Insoluble in water; soluble in nonpolar organic solvents like hexane and chloroform when heated.[1]	Inferred from general wax ester properties[1][5]

Potential Applications in Material Science

Based on the characteristics of long-chain wax esters, **triacontyl hexacosanoate** is a candidate for the following applications:

- **Hydrophobic Coatings:** Its inherent water-repellent nature makes it suitable for creating hydrophobic surfaces on various substrates, including textiles, paper, and other materials.[6]
- **Lubricants and Slip Agents:** The long aliphatic chains of **triacontyl hexacosanoate** can reduce friction between surfaces, suggesting its use as a lubricant in specialized applications or as a slip agent in polymer processing.
- **Polymer Additive:** It can be incorporated into polymer matrices to modify their surface properties, enhance processability, and act as an internal lubricant.[7]
- **Thermal Energy Storage:** Like other waxes, it could potentially be used as a phase change material (PCM) for thermal energy storage, due to its latent heat of fusion.[8]

Experimental Protocols

The following protocols are designed to characterize **triacontyl hexacosanoate** and evaluate its performance in material science applications.

Protocol 1: Characterization of Triacontyl Hexacosanoate

1.1. Fourier-Transform Infrared (FTIR) Spectroscopy

- Objective: To confirm the functional groups present in **triacontyl hexacosanoate**.
- Method:
 - Prepare a solid sample by mixing a small amount of **triacontyl hexacosanoate** with potassium bromide (KBr) and pressing it into a pellet.
 - Alternatively, dissolve the sample in a suitable solvent (e.g., chloroform) and cast a thin film on a salt plate (e.g., NaCl).
 - Acquire the FTIR spectrum in the range of 4000-400 cm^{-1} .
- Expected Results:
 - A strong absorption peak around 1740 cm^{-1} corresponding to the C=O stretching of the ester group.[\[9\]](#)[\[10\]](#)
 - Strong absorption peaks in the 2850-2960 cm^{-1} region due to C-H stretching of the long alkyl chains.
 - Characteristic C-O stretching bands between 1300 and 1000 cm^{-1} .[\[10\]](#)

1.2. Thermal Analysis (DSC and TGA)

- Objective: To determine the melting point, heat of fusion, and thermal stability of **triacontyl hexacosanoate**.
- Method (DSC):
 - Accurately weigh 5-10 mg of the sample into an aluminum DSC pan.

- Heat the sample from room temperature to 100 °C at a rate of 10 °C/min under a nitrogen atmosphere.
- Cool the sample to room temperature at the same rate.
- Perform a second heating cycle under the same conditions to obtain the melting temperature (T_m) and heat of fusion (ΔH_m).
- Method (TGA):
 - Accurately weigh 10-15 mg of the sample into a TGA pan.
 - Heat the sample from room temperature to 600 °C at a rate of 10 °C/min under a nitrogen atmosphere.
- Expected Results:
 - DSC will show an endothermic peak corresponding to the melting point.[\[8\]](#)[\[11\]](#)
 - TGA will indicate the temperature at which the material starts to decompose, providing information on its thermal stability.[\[11\]](#)

Protocol 2: Application as a Hydrophobic Coating

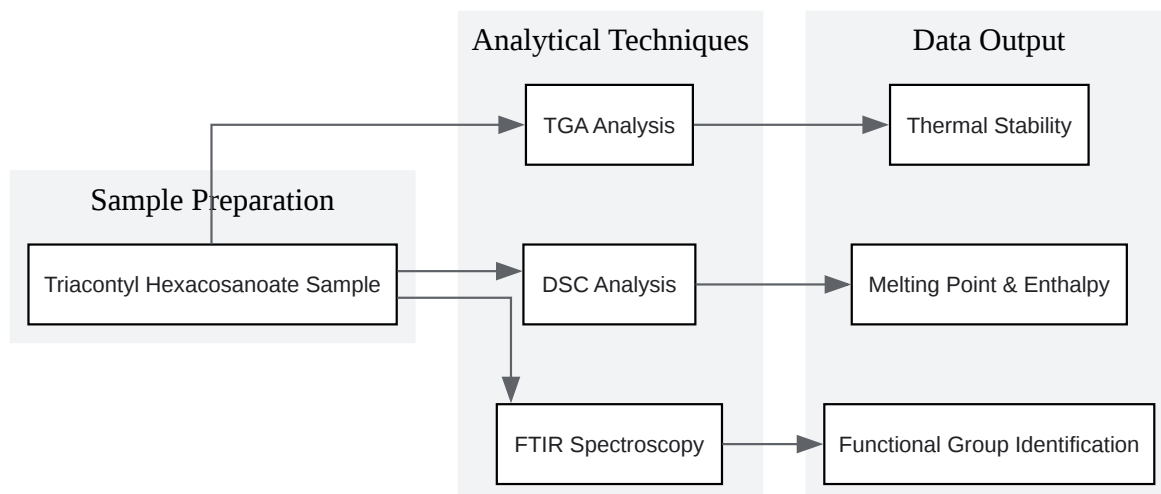
- Objective: To prepare and evaluate a hydrophobic coating on a substrate.
- Method:
 - Preparation of Coating Solution: Dissolve **triacontyl hexacosanoate** in a suitable volatile solvent (e.g., hexane or toluene) at a concentration of 1-5% (w/v) by gently heating and stirring.
 - Coating Application: Apply the solution to a substrate (e.g., glass slide, textile swatch) using dip-coating, spin-coating, or spray-coating.
 - Drying: Allow the solvent to evaporate completely in a fume hood, leaving a thin film of the wax ester on the surface.

- Evaluation (Water Contact Angle Measurement):
 - Place a small droplet of deionized water on the coated surface.
 - Measure the contact angle using a goniometer.
 - A contact angle greater than 90° indicates a hydrophobic surface.

Protocol 3: Incorporation into a Polymer Matrix

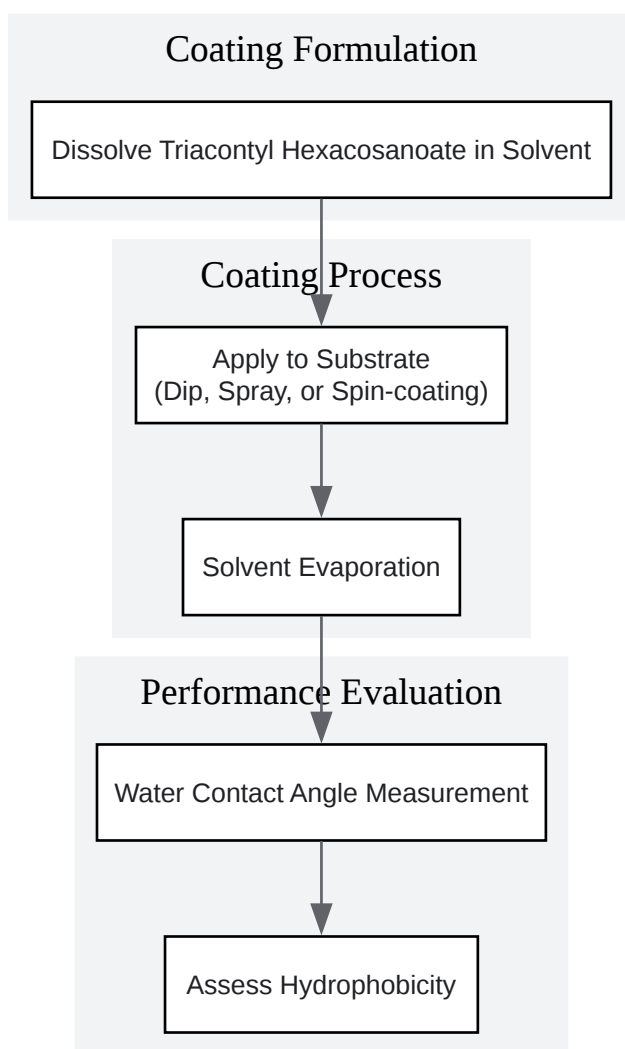
- Objective: To blend **triacontyl hexacosanoate** with a polymer and evaluate its effect on the material's properties.
- Method:
 - Melt Blending: a. Choose a compatible polymer (e.g., polyethylene, polypropylene). b. Dry-blend the polymer pellets with a desired amount of **triacontyl hexacosanoate** powder (e.g., 1-5 wt%). c. Process the blend in a twin-screw extruder to ensure homogeneous mixing.
 - Film Formation: a. Press the extruded material into a thin film using a hot press.
- Evaluation:
 - Surface Properties: Measure the coefficient of friction of the polymer film to assess the lubricating effect of the wax ester.
 - Mechanical Properties: Perform tensile testing to determine if the additive affects the mechanical strength and elongation of the polymer.
 - Thermal Properties: Use DSC to analyze any changes in the melting and crystallization behavior of the polymer.

Visualizations



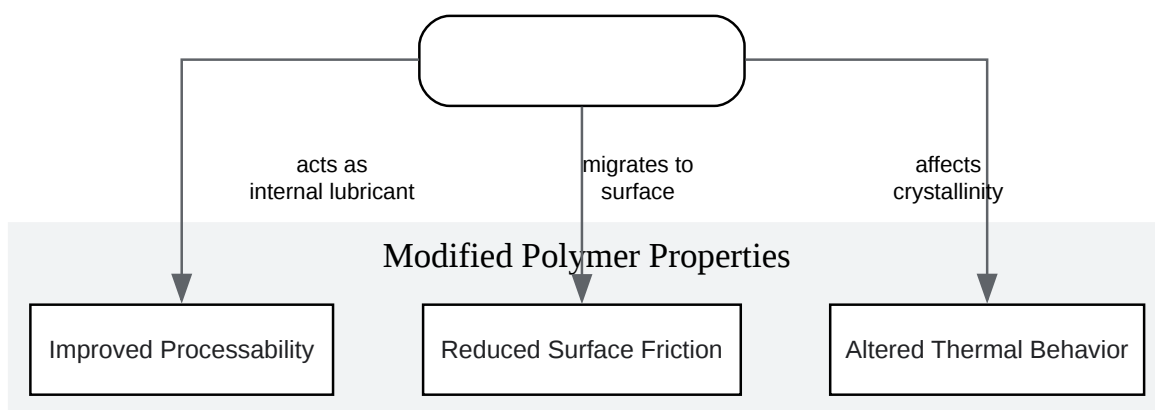
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Caption: Workflow for the physicochemical characterization of **triacontyl hexacosanoate**.



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Caption: Workflow for the preparation and evaluation of a hydrophobic coating.



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Caption: Logical relationship of **triacontyl hexacosanoate** as a polymer additive.

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